

Application Note: N-Acetyltizanidine as a Reference Standard for Impurity Profiling

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Compound of Interest

Compound Name: *N-Acetyltizanidine*

CAS No.: 173532-15-5

Cat. No.: B047487

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Abstract

This application note provides a comprehensive guide for the use of **N-Acetyltizanidine** as a reference standard in the impurity profiling of Tizanidine, a widely used muscle relaxant. The control of impurities is a critical aspect of pharmaceutical quality control, directly impacting the safety and efficacy of the final drug product. **N-Acetyltizanidine** is a known related compound and potential degradation product of Tizanidine. This document outlines detailed protocols for the characterization, preparation, and application of **N-Acetyltizanidine** reference standards using modern analytical techniques, including High-Performance Liquid Chromatography (HPLC), Liquid Chromatography-Mass Spectrometry (LC-MS), and Quantitative Nuclear Magnetic Resonance (qNMR). These methodologies are designed to meet the stringent requirements of regulatory bodies, such as those outlined in the International Council for Harmonisation (ICH) guidelines.

Introduction: The Imperative of Impurity Profiling

In pharmaceutical manufacturing, an impurity is defined as any component of a drug substance that is not the desired chemical entity. The presence of impurities, even in minute quantities, can significantly affect the quality, safety, and efficacy of a drug product. Regulatory agencies worldwide, guided by the ICH, have established strict guidelines for the reporting, identification, and toxicological qualification of impurities. For Tizanidine, a centrally acting α_2 -adrenergic agonist, ensuring the purity of the Active Pharmaceutical Ingredient (API) is paramount to patient safety.

N-Acetyltizanidine has been identified as a significant related compound to Tizanidine. It can arise as a process-related impurity during synthesis or as a degradation product during storage. Therefore, the ability to accurately detect and quantify **N-Acetyltizanidine** is a critical component of quality control for Tizanidine and its formulations. This necessitates the use of a well-characterized reference standard. A reference standard is a highly purified compound used for qualitative and quantitative analysis, serving as a benchmark for analytical measurements.

This guide provides the scientific community with the necessary protocols to effectively utilize **N-Acetyltizanidine** as a reference standard, ensuring robust and reliable impurity profiling in compliance with global regulatory expectations.

Physicochemical Characterization of N-Acetyltizanidine

A thorough understanding of the physicochemical properties of **N-Acetyltizanidine** is fundamental to its proper handling, storage, and use as a reference standard.

Table 1: Physicochemical Properties of **N-Acetyltizanidine**

Property	Value	Source(s)
Chemical Name	1-Acetyl-N-(5-chloro-2,1,3-benzothiadiazol-4-yl)-4,5-dihydro-1H-imidazol-2-amine	
Alternate Name	Tiza[11]nidine USP Related Compound B	
CAS Number	173532-1[2]5-5	
Molecular Formula	C[8][11][12] ₁₁ H ₁₀ ClN ₅ OS	
Molecular Weight	29[8][11][12]5.75 g/mol	
Purity (typical)	≥[2][8][12]98% (by HPLC)	

Note: The purity of a[11] specific lot of reference standard should always be confirmed by the Certificate of Analysis (CoA) provided by the supplier.

Preparation and Handling of N-Acetyltizanidine Reference Standard

The accuracy of any quantitative analysis is directly dependent on the correct preparation of the reference standard solutions. Adherence to meticulous l[13]aboratory practices is essential to minimize errors.

Initial Handling and Storage

- Storage: Upon receipt, the **N-Acetyltizanidine** reference standard should be stored under the conditions specified on the CoA, typically at -20°C, to prevent degradation.
- Equilibration: Be[2]fore opening, the container must be allowed to equilibrate to room temperature to prevent condensation of atmospheric moisture, which could affect the purity value.

Protocol for[14] Preparation of Stock and Working Solutions

This protocol describes the preparation of a stock solution and subsequent working solutions for use in chromatographic analysis.

Materials:

- **N-Acetyltizanidine** reference standard
- HPLC-grade diluent (e.g., a mixture of acetonitrile and water, as determined by the analytical method)
- Calibrated analytical balance
- Class A volumetric flasks and pipettes

Step-by-Step Protocol:

- **Weighing:** Accurately weigh a suitable amount of the **N-Acetyltizanidine** reference standard using a calibrated analytical balance. The exact mass will depend on the desired final concentration of the stock solution.
- **Dissolution:** Quantitatively transfer the weighed standard into a Class A volumetric flask of appropriate volume. Add a portion of the diluent and sonicate for 10-15 minutes to ensure complete dissolution.
- **Dilution to Volume:**^[14] Allow the solution to return to room temperature, then dilute to the mark with the diluent. Invert the flask several times to ensure homogeneity. This is the Stock Solution.^[14]
- **Working Solution Preparation:** Prepare working solutions by performing serial dilutions of the Stock Solution using Class A volumetric pipettes and flasks. The concentrations of the working solutions should be appropriate for the intended analytical method (e.g., for constructing a calibration curve).
- **Labeling and Storage:**^[13] Clearly label all solutions with the compound name, concentration, preparation date, and expiry date. Store the solutions as per the stability data, typically protected from light and at a refrigerated temperature.

Analytical Methodologies for Impurity Profiling

A multi-faceted analytical approach is recommended for the comprehensive impurity profiling of Tizanidine, utilizing **N-Acetyltizanidine** as a reference standard.

High-Performance Liquid Chromatography (HPLC/UPLC) for Quantification

Reversed-phase HPLC (RP-HPLC) is the workhorse for routine quality control, offering excellent resolution and sensitivity for the separation of Tizanidine from its impurities. Ultra-Performance Liquid [15][16][17]Chromatography (UPLC) can offer faster analysis times and improved resolution.

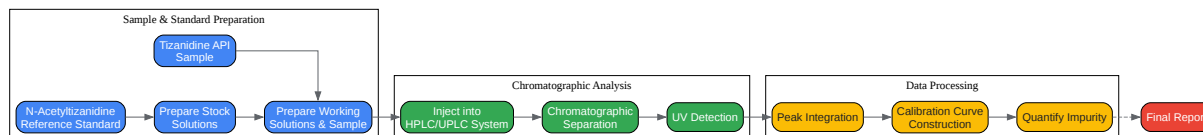
Rationale for Method P[18]arameters:

- Column: A C18 or C8 column is typically used for the separation of moderately polar compounds like Tizanidine and its impurities.
- Mobile Phase: A g[15][18]radient elution using a buffered aqueous phase and an organic modifier (e.g., acetonitrile or methanol) is often necessary to achieve adequate separation of all impurities. The pH of the buffer can [15][18]be adjusted to optimize the retention and peak shape of the analytes.
- Detection: UV detection is commonly employed, with the wavelength selected based on the UV absorbance maxima of Tizanidine and **N-Acetyltizanidine**.

Table 2: Example HPLC/[15][19]UPLC Method Parameters

Parameter	Condition	Rationale
Column	Ethylene Bridged Hybrid (BEH) C8 (100 x 2.1 mm, 1.7 µm)	Provides excellent peak shape and efficiency for fast separations.
Mobile Phase A	0.24[18]% Sodium Perchlorate, 0.6 ml/L Triethylamine, pH 3.6 with H ₃ PO ₄	Buffered mobile phase to control ionization and improve peak shape.
Mobile Phase B	Acetonitrile/Buffer (70:30 v/v) with modified buffer pH 2.6	Gradient elution allows for separation of compounds with different polarities.
Flow Rate	0.5 mL/min[18]	Optimized for the column dimensions to ensure efficient separation.
Column Temp.	60°C [18]	Higher temperature can improve peak shape and reduce viscosity.
Detection	UV at 230[18] nm	Wavelength suitable for detecting Tizanidine and its impurities.
Injection Vol.	2 µL[20]	Small volume suitable for UPLC systems to minimize band broadening.

Experimental Workflow[18]w for HPLC Analysis



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Caption: Workflow for HPLC-based impurity quantification.

Liquid Chromatography-Mass Spectrometry (LC-MS) for Identification and Confirmation

LC-MS is a powerful technique that combines the separation capabilities of liquid chromatography with the mass analysis capabilities of mass spectrometry. It is invaluable for the unambiguous identification of impurities, especially at trace levels.

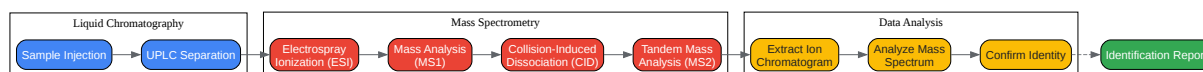
Rationale for Method P[20][21]arameters:

- Ionization Source: Electrospray Ionization (ESI) is well-suited for polar molecules like Tizanidine and its derivatives.
- Mass Analyzer: A tandem mass spectrometer (e.g., a triple quadrupole or Q-TOF) allows for fragmentation studies (MS/MS), providing structural information that confirms the identity of **N-Acetyltizanidine**.

Table 3: Example LC-MS[20]/MS Method Parameters

Parameter	Condition	Rationale
LC System	UPLC system as described in Table 2	Provides efficient separation prior to MS detection.
Ionization Mode	Positive Electrospray Ionization (ESI+)	Tizanidine and related compounds readily form positive ions.
MS Analyzer	Triple [20]Quadrupole or Q-TOF	Allows for Selected Reaction Monitoring (SRM) for high sensitivity and specificity.
Monitored Transition	m/z 296 → [Fragment Ion] (for N-Acetyltizanidine)	Specific parent-to-daughter ion transition for unambiguous identification and quantification.
Collision Energy	Optimized for fragmentation	Energy required to induce characteristic fragmentation of the parent ion.

Experimental Workflow for LC-MS Analysis



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Caption: Workflow for LC-MS based impurity identification.

Quantitative NMR (qNMR) for Purity Assessment of the Reference Standard

Quantitative NMR (qNMR) is a primary analytical method that allows for the direct measurement of a compound's purity without the need for a specific reference standard of the analyte itself. It relies on the principle that the signal intensity in an NMR spectrum is directly proportional to the number of nuclei contributing to that signal. This makes qNMR an ideal tool for certifying the purity of the **N-Acetyltizanidine** reference standard itself.

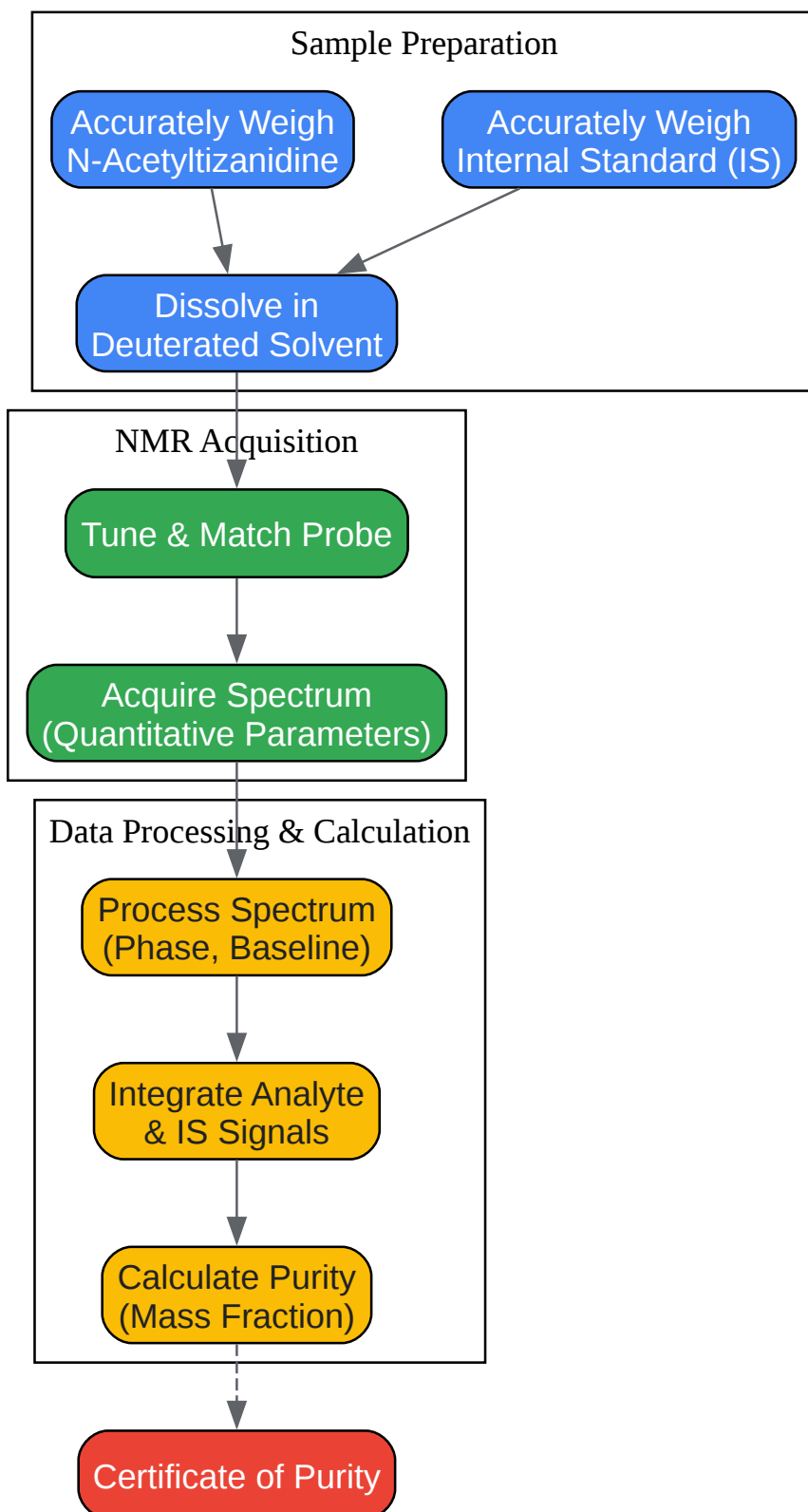
Rationale for Method Parameters:

- **Internal Standard:** A certified internal standard with known purity (e.g., maleic acid, dimethyl sulfone) is used. The standard should have signals that do not overlap with the analyte signals.
- **Solvent:** A deuterated solvent that fully dissolves both the analyte and the internal standard is chosen.
- **Acquisition Parameters:** Long relaxation delays (D1) and a calibrated 90° pulse are crucial for ensuring accurate quantification.

Protocol for qNMR Purity Assessment

- **Sample Preparation:** Accurately weigh the **N-Acetyltizanidine** reference material and a certified internal standard into the same vial using a metrologically qualified balance.
- **Dissolution:** Dissolve the mixture in a precise volume of a suitable deuterated solvent (e.g., DMSO-d₆).
- **NMR Acquisition:** Acquire the ¹H NMR spectrum using optimized quantitative parameters (e.g., sufficient scan number for good signal-to-noise, relaxation delay of at least 5 times the longest T₁).
- **Data Processing:** Carefully process the spectrum, including phasing and baseline correction.
- **Quantification:** Integrate a well-resolved signal of **N-Acetyltizanidine** and a signal from the internal standard. Calculate the purity of **N-Acetyltizanidine** based on the integral values, the number of protons contributing to each signal, the molecular weights, and the weighed masses of the analyte and the internal standard.

Workflow for qNMR Purity Certification

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Caption: Workflow for qNMR-based reference standard certification.

Conclusion

The effective control of impurities is a non-negotiable aspect of modern pharmaceutical development and manufacturing. **N-Acetyltizanidine**, as a known related substance to Tizanidine, requires careful monitoring. The use of a well-characterized **N-Acetyltizanidine** reference standard is fundamental to achieving accurate and reliable analytical data.

This application note has provided a detailed framework and validated protocols for the use of **N-Acetyltizanidine** in impurity profiling. By integrating robust analytical techniques such as HPLC/UPLC for quantification, LC-MS for identification, and qNMR for the certification of the reference standard itself, researchers and quality control professionals can ensure the integrity of their Tizanidine drug substance and product, ultimately safeguarding patient health. Adherence to these scientifically sound and regulatory-compliant methodologies will support successful drug development and market approval.

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